

Benzyl ethyl-L-valinate hydrochloride safety and handling

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Compound of Interest

Compound Name: *Benzyl ethyl-L-valinate
hydrochloride*

Cat. No.: *B2492615*

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An In-depth Technical Guide to the Safety and Handling of **Benzyl Ethyl-L-Valinate Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). A specific SDS for **Benzyl Ethyl-L-Valinate Hydrochloride** was not available at the time of writing. The information herein is compiled from various sources, including data for structurally similar compounds. Always consult the specific SDS provided by the supplier before handling any chemical.

Introduction

Benzyl ethyl-L-valinate hydrochloride is a derivative of the amino acid L-valine.^{[1][2][3]} Amino acid derivatives are widely utilized in pharmaceutical research and development, particularly in peptide synthesis and as intermediates for various active pharmaceutical ingredients.^{[1][4][5]} Understanding the safety and handling protocols for this compound is crucial for ensuring a safe laboratory environment and the integrity of research outcomes.

Hazard Identification and Classification

A comprehensive GHS classification for **Benzyl ethyl-L-valinate hydrochloride** is not readily available. However, based on data for the closely related compound L-Valine benzyl ester

hydrochloride, the following hazards may be anticipated. It is crucial to handle the compound as if it possesses these potential hazards until a specific assessment is available.

Table 1: GHS Hazard Classification for L-Valine Benzyl Ester Hydrochloride[6]

Hazard Class	Hazard Category	Hazard Statement
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	H335: May cause respiratory irritation

Note: This classification is for L-Valine benzyl ester hydrochloride and should be used as a precautionary guideline for **Benzyl ethyl-L-valinate hydrochloride**.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **Benzyl Ethyl-L-Valinate Hydrochloride** and Related Compounds

Property	Benzyl ethyl-L-valinate hydrochloride	L-Valine benzyl ester hydrochloride
Molecular Formula	C ₁₄ H ₂₂ ClNO ₂ [1][2]	C ₁₂ H ₁₈ ClNO ₂ [6]
Molecular Weight	271.78 g/mol [1][2]	243.73 g/mol [5][6]
Appearance	White to off-white solid[1][2]	White solid/powder
Melting Point	Not available	134-138°C or 138°C[7]
Solubility	Soluble in DMSO (≥ 100 mg/mL)[1][2][3]	Not specified
Purity	99.94%[1][2][3]	≥98% (TLC)
CAS Number	1259396-60-5[1][2]	2462-34-2[6]

Safety and Handling Procedures

Proper handling procedures are essential to minimize exposure and associated risks. The following workflow outlines the key stages of handling this compound in a laboratory setting.

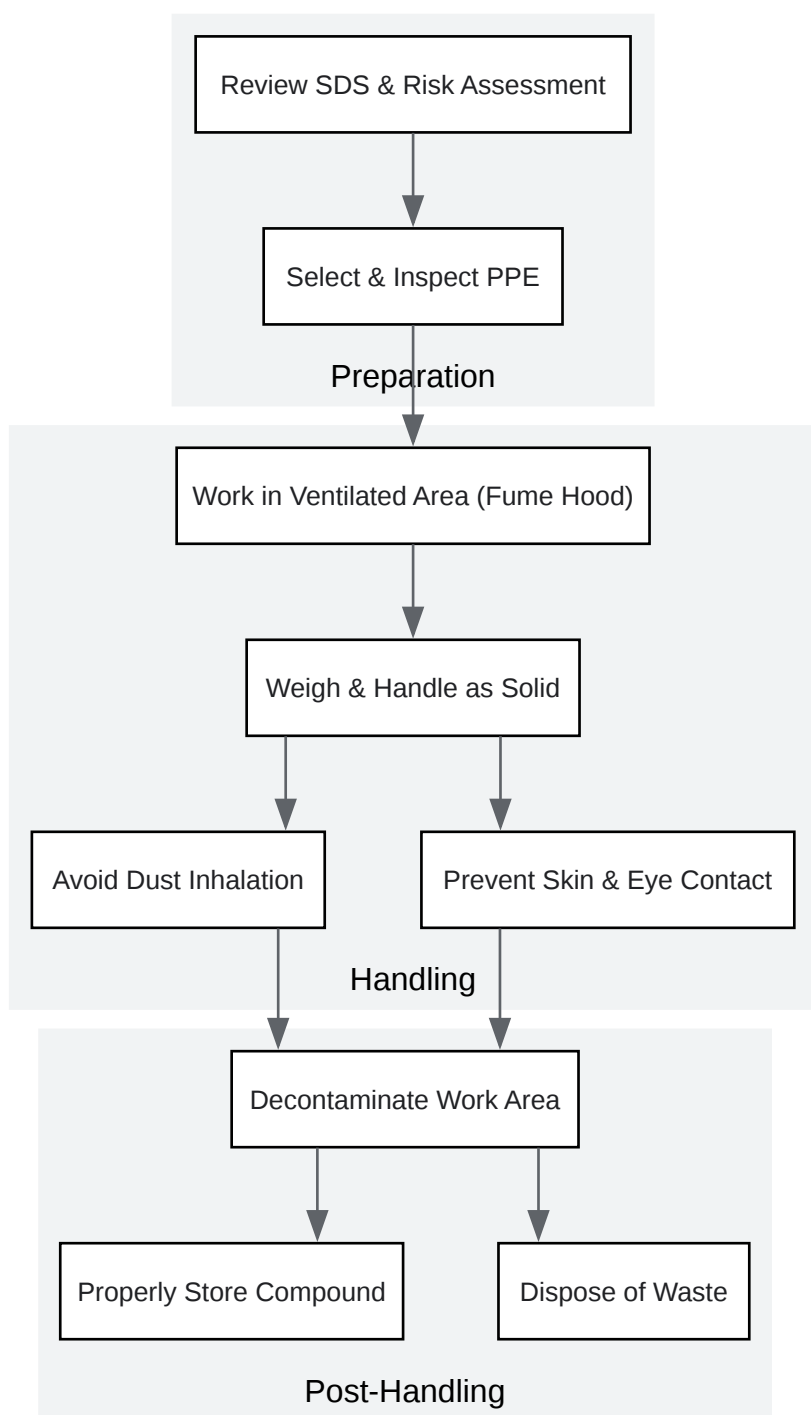


Figure 1: Safe Handling Workflow

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Figure 1: Safe Handling Workflow

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the primary defense against chemical exposure.

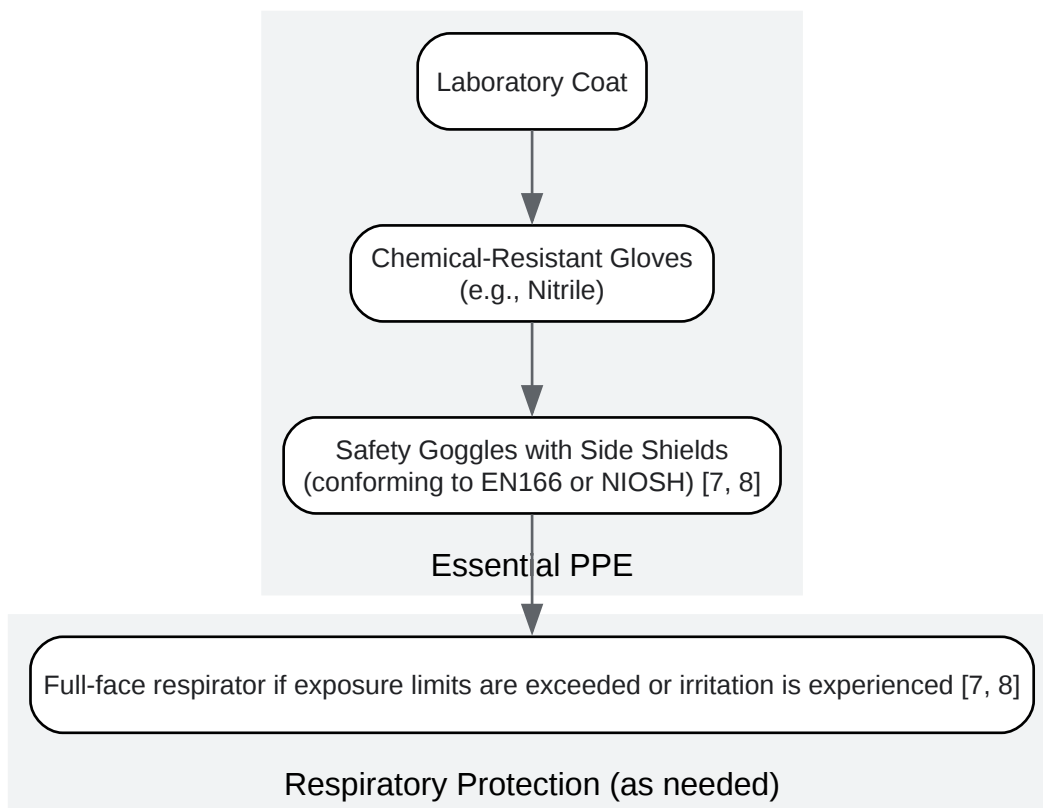


Figure 2: Recommended Personal Protective Equipment (PPE)

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Figure 2: Recommended PPE

Engineering Controls

- Ventilation: Always handle **Benzyl ethyl-L-valinate hydrochloride** in a well-ventilated area. [8] A chemical fume hood is recommended to minimize inhalation of any dust or aerosols. [8] [9]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area. [9]

Storage

Proper storage is crucial for maintaining the stability and integrity of the compound.

Table 3: Storage Conditions[1][2]

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In solvent	-80°C	6 months
In solvent	-20°C	1 month

- General Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[7] Protect from moisture as the compound may be hygroscopic.[9] Store away from incompatible materials such as strong oxidizing agents.[7][9][10]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical. The following measures are based on general laboratory safety principles and data for similar compounds.

Table 4: First-Aid Measures[4][8][9]

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation occurs.
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

In case of a spill, follow these procedures to ensure safety and proper cleanup:

- Personal Precautions: Evacuate personnel to a safe area.^[8] Wear appropriate PPE, including respiratory protection, to avoid dust formation and inhalation.^{[4][8][9][10]}
- Environmental Precautions: Prevent the chemical from entering drains or the environment.^{[8][9]}
- Containment and Cleanup: Sweep up the spilled solid material and place it into a suitable, labeled container for disposal.^{[9][10]} Avoid generating dust.^{[9][10]}

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.^{[4][8][9][10]}

- **Specific Hazards:** During a fire, hazardous decomposition products may be formed, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[9]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][8][9]

Stability and Reactivity

- **Reactivity:** No specific reactivity data is available for **Benzyl ethyl-L-valinate hydrochloride**.
- **Chemical Stability:** The compound is expected to be stable under recommended storage conditions.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[9][10]

Toxicological and Ecological Information

There is limited toxicological and ecological data available for **Benzyl ethyl-L-valinate hydrochloride**. The toxicological properties have not been fully investigated.[9] No data is available regarding persistence and degradability, bioaccumulative potential, or mobility in soil for the closely related L-Valine benzyl ester hydrochloride.[4] It is recommended to avoid release into the environment.[8][9]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not empty into drains.[9] Contaminated packaging should be disposed of in the same manner as the product.

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